

# Technical Safety & Application Guide: Ivabradine-d6 Hydrochloride

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## Compound of Interest

Compound Name: *Ivabradine D6 hydrochloride*

Cat. No.: *B1149974*

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## Executive Summary & Compound Identity

Ivabradine-d6 Hydrochloride is the stable isotope-labeled analog of Ivabradine, a selective current inhibitor used in the management of stable angina and chronic heart failure. In pharmaceutical research, this deuterated compound serves as a critical Internal Standard (IS) for the quantification of Ivabradine in biological matrices (plasma, urine) via LC-MS/MS.

Its physicochemical similarity to the non-labeled drug ensures it compensates for matrix effects, extraction efficiency, and ionization variability, while its mass shift (+6 Da) allows for spectral resolution.

## Physicochemical Data Table

Property	Specification
Chemical Name	3-[3-[[[(7S)-3,4-Dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-yl]methyl]methylamino]propyl]-1,3,4,5-tetrahydro-7,8-dimethoxy-2H-3-benzazepin-2-one-d6 hydrochloride
CAS Number	2070009-63-9 (Labeled Salt) 148849-67-6 (Unlabeled Parent)
Molecular Formula	
Molecular Weight	511.08 g/mol (Salt) / ~474.6 g/mol (Free Base)
Appearance	White to off-white solid
Solubility	DMSO (Sparingly), Methanol (Soluble), Water (Slightly to Freely Soluble depending on polymorph)
Isotopic Purity	D-enrichment
Storage	-20°C (Long-term: -80°C); Hygroscopic; Light Sensitive



*Critical Note: While specific toxicological data for the deuterated form is often limited, it must be handled with the same rigor as the parent compound, Ivabradine Hydrochloride, which is a potent cardiac agent.*

## Hazard Identification & Safety Intelligence

This section synthesizes safety data based on the parent compound's GHS classification, applying the "Precautionary Principle" standard in chemical hygiene.

## GHS Classification (Derived from Parent)

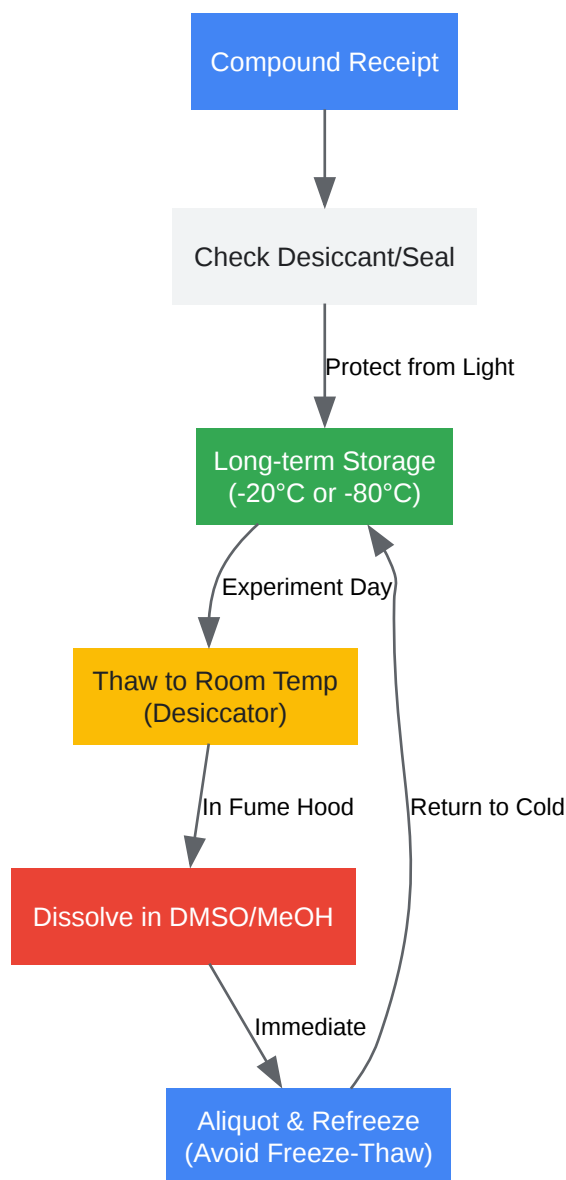
- Signal Word:WARNING
- Target Organ Toxicity: Cardiovascular System (Bradycardia).
- Environmental Hazard: Aquatic Acute 1 (H400) - Very toxic to aquatic life.[1][2]

## Handling & Exposure Controls[4]

- Respiratory: Use a NIOSH-approved N95 or P100 respirator if dust formation is possible. Handle powder primarily in a Fume Hood or Biosafety Cabinet.
- Skin/Eye: Nitrile gloves (double-gloving recommended for stock preparation) and safety glasses with side shields.
- Engineering Controls: Use anti-static weighing boats; the compound can be electrostatic.

## Stability Logic Diagram

The following decision tree outlines the storage and stability logic to prevent degradation (hydrolysis/photolysis).



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Figure 1: Critical handling workflow to maintain isotopic purity and chemical stability.

## Bioanalytical Application: LC-MS/MS Protocol

This section details the use of Ivabradine-d6 as an Internal Standard (IS).<sup>[3][4][5][6]</sup> The protocol is designed to be self-validating by monitoring the IS response variability.

### Stock Solution Preparation (Self-Validating)

- Primary Stock (1 mg/mL): Weigh ~1 mg of Ivabradine-d6 HCl into a 1.5 mL amber glass vial. Dissolve in DMSO or Methanol.[7]
  - Why DMSO? It prevents precipitation upon freezing and minimizes adsorption to glass surfaces compared to pure aqueous buffers.
- Working IS Solution (e.g., 50 ng/mL): Dilute the primary stock into 50% Methanol/Water.
  - Validation Step: Inject this solution 6 times before analyzing samples. The CV% of the peak area must be < 5% to confirm system stability.

## Sample Extraction Workflow (Protein Precipitation)

This method is favored for high-throughput PK studies due to its simplicity and high recovery for Ivabradine.

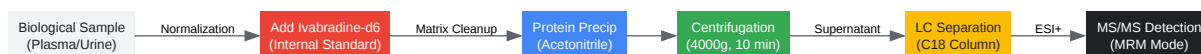
- Aliquot: Transfer 50  $\mu$ L of plasma/urine to a 96-well plate.
- IS Addition: Add 20  $\mu$ L of Working IS Solution (Ivabradine-d6). Vortex gently.
- Precipitation: Add 150  $\mu$ L of Acetonitrile (cold).
- Agitation: Vortex for 2 minutes at high speed.
- Separation: Centrifuge at 4,000 rpm for 10 minutes at 4°C.
- Injection: Transfer supernatant to a fresh plate; inject 5  $\mu$ L into LC-MS/MS.

## LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Phenomenex Kinetex, 2.1 x 50 mm, 1.7  $\mu$ m).
- Mobile Phase A: 0.1% Formic Acid in Water (provides protons for ESI+).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 10% B to 90% B over 3 minutes.

- Mass Transitions (MRM):
  - Ivabradine (Analyte):  
(Quantifier)
  - Ivabradine-d6 (IS):  
(or shifted fragment depending on D-location).
  - Note: The +6 Da shift is on the parent ion ( ). If the fragment ion ( ) contains the deuterated moiety, it will also shift. If the fragment is the unlabeled portion, the transition will be . Always perform a product ion scan on the D6 standard to confirm the Q3 mass.

## Analytical Workflow Diagram



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Figure 2: Bioanalytical workflow for quantitative analysis using Ivabradine-d6.

## Emergency & Disposal Procedures

### First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, support respiration. Call a physician (risk of cardiac effects).
- Skin Contact: Wash with soap and water for 15 minutes.[2] Remove contaminated clothing. [8][2]
- Eye Contact: Rinse cautiously with water for 15 minutes.[2] Remove contact lenses if present.

- Ingestion: Rinse mouth. Do NOT induce vomiting unless instructed by medical personnel.

## Accidental Release (Spill)

- Evacuate: Clear the immediate area.
- PPE: Wear N95 mask, goggles, and gloves.
- Containment: Dampen the powder with a wet pad to prevent dusting (do not use dry sweeping).
- Clean Up: Wipe surface with 70% Ethanol. Place waste in a sealed biohazard/chemical waste bag.

## Disposal<sup>[9]</sup>

- Do not flush down drains. This compound is toxic to aquatic life (H400).<sup>[1]</sup>
- Dispose of as Hazardous Pharmaceutical Waste via a licensed chemical disposal contractor.

## References

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